

Technical Guide: Solubility and Stability of 3-Cyclohexene-1-carbothioamide

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Compound of Interest

Compound Name: 3-Cyclohexene-1-carbothioamide

CAS No.: 64011-70-7

Cat. No.: B13575202

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Executive Summary

3-Cyclohexene-1-carbothioamide is a specialized organosulfur intermediate, primarily utilized as a building block in the synthesis of thiazole-containing pharmaceuticals and as a diene/dienophile in Diels-Alder cycloadditions. Structurally, it is the thio-analogue of 3-cyclohexene-1-carboxamide (CAS 4771-81-7).

The substitution of the carbonyl oxygen with sulfur imparts unique physicochemical properties: increased lipophilicity, distinct hydrogen-bonding capabilities, and specific stability challenges regarding oxidation and hydrolysis. This guide provides a comprehensive analysis of its solubility profile and stability mechanisms to ensure data integrity during experimental handling.

Physicochemical Profile

Understanding the structural basis of this compound is prerequisite to predicting its behavior in solution.

Property	Description	Mechanistic Insight
Chemical Structure	Cyclohexene ring fused to a carbothioamide group (-CSNH ₂).	The alkene moiety at C3-C4 introduces ring puckering and potential for oxidation/addition; the thioamide is the primary reactive center.
Molecular Weight	~141.23 g/mol	Heavier than its amide analogue (125.17 g/mol) due to the S-substitution.
LogP (Predicted)	~1.2 – 1.6	More lipophilic than the amide (LogP ~0.6). The larger van der Waals radius of sulfur reduces water solubility.
H-Bonding	Donor: 2 (NH ₂), Acceptor: 1 (S)	Sulfur is a weaker H-bond acceptor than oxygen, leading to lower aqueous solubility but higher solubility in soft organic solvents.
pKa (Predicted)	~12–13 (Thioamide NH)	More acidic than the corresponding amide (pKa ~15-17), allowing deprotonation in strong alkaline media.

Solubility Analysis

The solubility of **3-Cyclohexene-1-carbothioamide** is governed by the "like dissolves like" principle, heavily influenced by the lipophilic sulfur atom.

Solvent Compatibility Matrix

Solvent Class	Solubility Rating	Specific Solvents	Operational Notes
Chlorinated	Excellent	Dichloromethane (DCM), Chloroform	Preferred for extraction and synthesis (e.g., Lawesson's reagent reactions).
Polar Aprotic	Good	DMSO, DMF, Acetonitrile	Ideal for biological assays or nucleophilic substitution reactions.
Polar Protic	Moderate	Ethanol, Methanol	Solubility decreases with water content. Heating may be required for saturation.
Aqueous	Poor	Water, PBS (pH 7.4)	< 1 mg/mL (est). Requires co-solvents (DMSO) or surfactants for bio-assays.
Non-Polar	Low	Hexane, Heptane	generally insoluble; useful as an anti-solvent for crystallization.

pH-Dependent Solubility & Tautomerism

Unlike amides, thioamides exhibit significant tautomeric equilibrium between the thione (C=S) and iminothiol (C-SH) forms, particularly in basic conditions.

- Acidic pH (pH < 4): Stable. Protonation occurs at the sulfur (weakly), increasing solubility slightly but risking hydrolysis over time.
- Neutral pH (pH 6-8): Predominantly in the thione form. Lowest solubility.

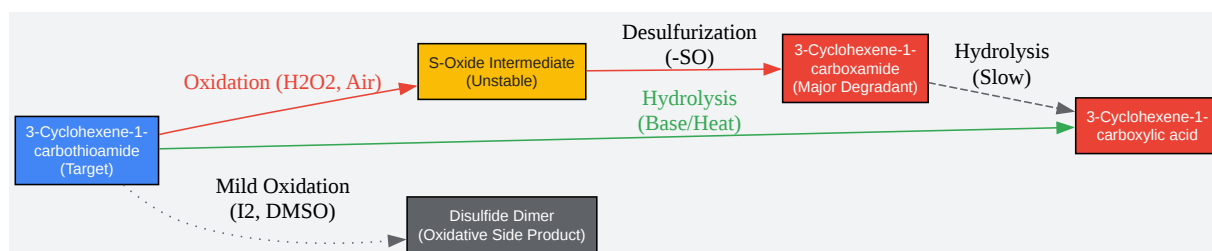
- Basic pH (pH > 10): Deprotonation of the -NH₂ group leads to the thioimide anion, significantly increasing solubility but triggering rapid hydrolysis to the carboxylate.

Stability Assessment

The stability of **3-Cyclohexene-1-carbothioamide** is compromised by two main pathways: Oxidative Desulfurization and Hydrolysis.

Degradation Pathways (Mechanistic View)

The following Graphviz diagram details the critical degradation pathways that researchers must control for.



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Figure 1: Primary degradation pathways including oxidative desulfurization to the amide and hydrolytic cleavage to the carboxylic acid.

Stability Under Stress Conditions

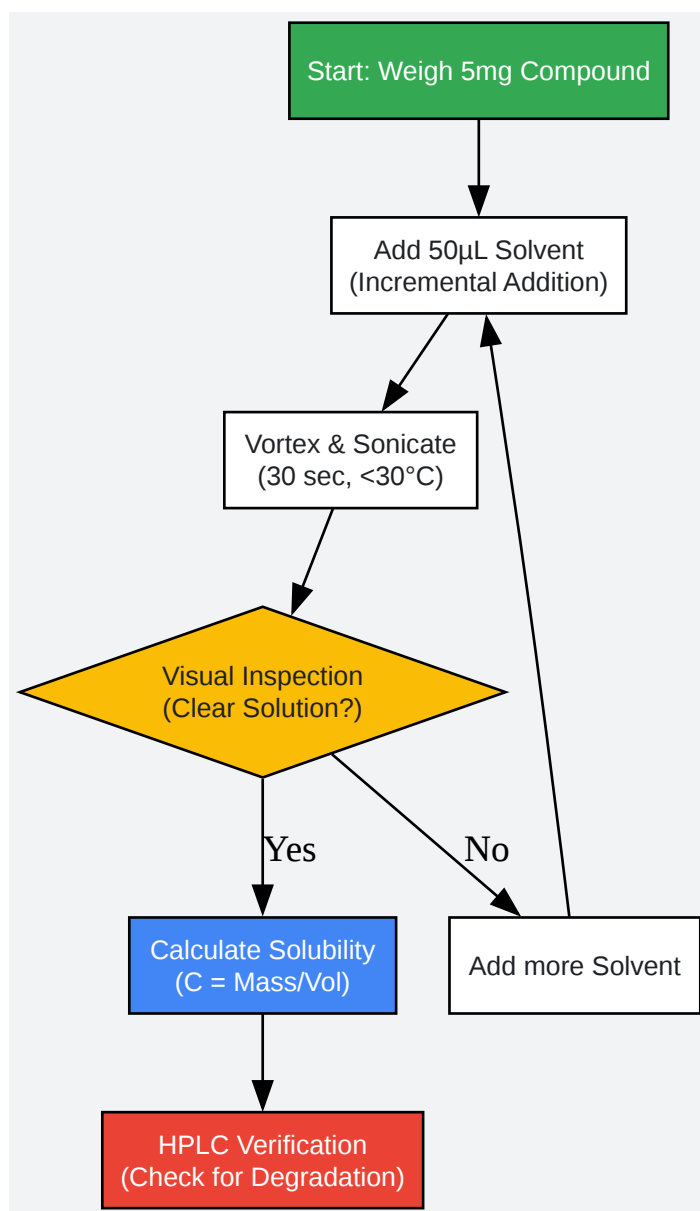
- Oxidative Stability (Critical):
 - Risk: High. The C=S bond is highly susceptible to conversion to C=O (amide) in the presence of peroxides, singlet oxygen, or even prolonged exposure to air in solution.
 - Mechanism: Formation of a Thioamide-S-oxide intermediate, which rapidly rearranges to the amide.

- Mitigation: Store under inert atmosphere (Argon/Nitrogen). Avoid ether solvents containing peroxides (e.g., uninhibited THF).
- Hydrolytic Stability:
 - Acid: Relatively stable. Thioamides are generally more resistant to acid hydrolysis than amides due to the lower basicity of the nitrogen lone pair (delocalized into the C=S bond).
 - Base: Unstable. Hydroxide ions attack the thione carbon, leading to the formation of the carboxylate and release of HS⁻/H₂S.
- Thermal Stability:
 - Solid State: Generally stable up to melting point.
 - Solution: Avoid prolonged heating (>80°C) in nucleophilic solvents. The cyclohexene ring is stable, but the thioamide group may undergo elimination or rearrangement.

Experimental Protocols

Standardized Solubility Determination Workflow

This protocol ensures reproducible solubility data, accounting for the compound's potential instability in solution.



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Figure 2: Step-wise workflow for solubility determination with integrated stability check.

Forced Degradation Study (Stress Testing)

To validate analytical methods (HPLC/LC-MS), induce degradation to identify retention times of impurities.

- Acid Stress: Dissolve in 0.1 N HCl/MeOH (1:1). Heat at 60°C for 4 hours. Expectation: Minimal degradation.

- Base Stress: Dissolve in 0.1 N NaOH/MeOH (1:1). Stir at RT for 1 hour. Expectation: Hydrolysis to 3-cyclohexene-1-carboxylic acid.
- Oxidative Stress: Add 3% H₂O₂ to solution. Stir at RT for 30 min. Expectation: Conversion to 3-cyclohexene-1-carboxamide.

Handling and Storage Recommendations

- Storage: -20°C is optimal. 2-8°C is acceptable for short term.
- Atmosphere: Store under Argon or Nitrogen. The compound is air-sensitive over long periods.
- Container: Amber glass vials to prevent potential photochemical activation (thioamides have red-shifted UV absorption compared to amides).
- Safety: Thioamides can release H₂S (toxic gas) upon contact with strong acids or reducing agents. Handle in a fume hood.

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- To cite this document: BenchChem. [Technical Guide: Solubility and Stability of 3-Cyclohexene-1-carbothioamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13575202/docs#technical-guide-solubility-and-stability-of-3-cyclohexene-1-carbothioamide]

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